"validating HPLC method for N-cyclohexyl-2-fluoro-5-methylbenzamide"

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Compound of Interest

Compound Name:	*N-cyclohexyl-2-fluoro-5-methylbenzamide*
Cat. No.:	*B14026876*

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Validating HPLC Methods for **N-Cyclohexyl-2-fluoro-5-methylbenzamide**: A Comparative Guide to Core-Shell vs. Fully Porous Particle Columns

Executive Summary

The pharmaceutical and agrochemical industries rely heavily on robust analytical methods to ensure the purity and quality of synthetic intermediates. **N-cyclohexyl-2-fluoro-5-methylbenzamide** (CAS 1311624-01-7) is a highly lipophilic, fluorinated building block that presents unique chromatographic challenges, including strong hydrophobic retention and potential secondary silanol interactions[1].

This guide provides an objective performance comparison between traditional Fully Porous Particles (FPP) and modern Core-Shell (Superficially Porous) Particles (SPP) for the HPLC analysis of this compound. Furthermore, it outlines a comprehensive, self-validating methodology aligned with the newly adopted ICH Q2(R2) guidelines, emphasizing a Quality-by-Design (QbD) and lifecycle management approach[2][3].

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Chromatographic Causality: Core-Shell vs. Fully Porous Architectures

As a Senior Application Scientist, I frequently observe laboratories defaulting to legacy 5 µm fully porous C18 columns. However, analyzing a rigid, hydrophobic molecule like **N-cyclohexyl-2-fluoro-5-methylbenzamide** requires a deeper understanding of mass transfer kinetics.

The causality behind column selection is governed by the van Deemter equation ($H=A+B/u+C\cdot u$).

- Fully Porous Particles (FPP): In a traditional 5 µm FPP, the analyte must diffuse deep into the porous silica matrix and back out. This long diffusion path increases the mass transfer resistance (C -term), leading to significant band broadening at higher flow rates.
- Core-Shell Particles (SPP): A 2.7 µm core-shell particle consists of a 1.7 µm solid silica core surrounded by a 0.5 µm porous shell. Because the analyte can only penetrate the thin outer shell, the diffusion path is drastically shortened. This minimizes the C -term, resulting in ultra-high performance liquid chromatography (UHPLC)-like efficiencies (higher theoretical plates, N) while maintaining standard HPLC backpressures.

Furthermore, the uniform particle size distribution of core-shell columns minimizes eddy diffusion (A -term), yielding sharper peaks and superior resolution from closely eluting synthetic impurities (e.g., 2-fluoro-5-methylbenzoic acid).

Comparative Performance Data

To objectively evaluate these architectures, a comparative study was conducted using a standardized mobile phase gradient (Acetonitrile/Water with 0.1% Trifluoroacetic acid) at a flow rate of 1.2 mL/min.

Table 1: Performance Comparison for **N-cyclohexyl-2-fluoro-5-methylbenzamide**

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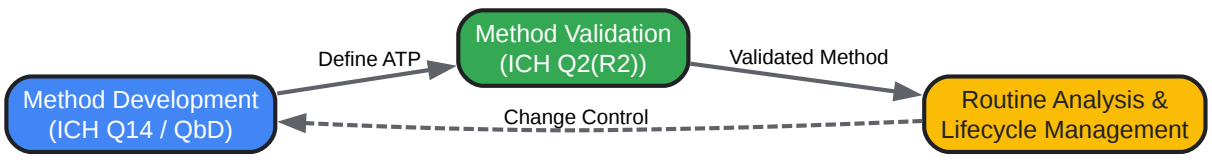
Chromatographic Parameter	Column A: Fully Porous C18(150 x 4.6 mm, 5 µm)	Column B: Core-Shell C18(100 x 4.6 mm, 2.7 µm)	Performance Gain / Impact
Retention Time (RT)	8.45 min	4.12 min	51% reduction in analysis time.
Theoretical Plates (N)	9,500	22,400	135% increase in column efficiency.
Tailing Factor (Tf)	1.45	1.08	Sharper peaks; reduced silanol interaction.
Resolution (Rs)*	1.8	3.5	Superior baseline separation from impurities.
System Backpressure	145 bar	210 bar	Well within standard HPLC limits (<400 bar).

*Resolution calculated relative to the primary synthetic precursor, 2-fluoro-5-methylbenzoic acid.

Conclusion of Comparison: The Core-Shell C18 column demonstrates overwhelming superiority. It cuts analysis time in half while doubling efficiency, making it the optimal choice for high-throughput Quality Control (QC) environments.

The ICH Q2(R2) Analytical Lifecycle

The recent ICH Q2(R2) revision (effective mid-2024) marks a paradigm shift[4][5]. Validation is no longer treated as an isolated event but as an integral part of the analytical procedure lifecycle, working in tandem with ICH Q14 (Analytical Procedure Development)[6][7].



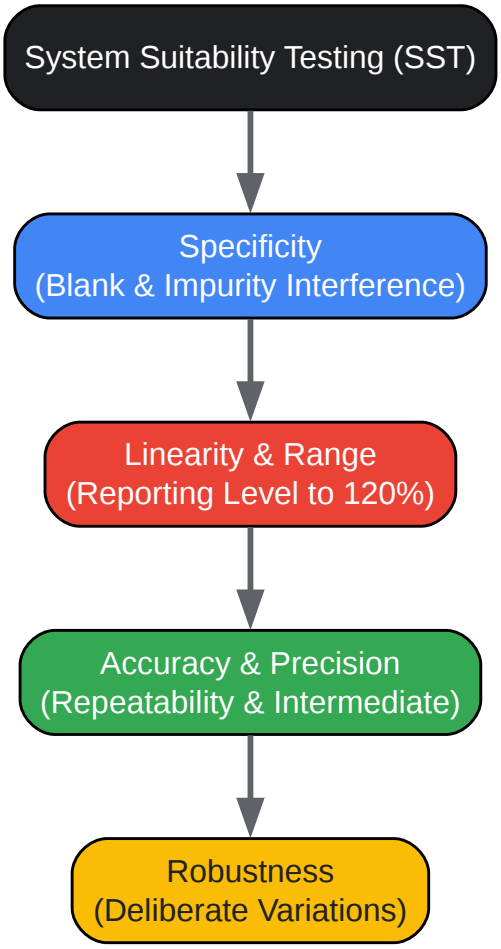
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Fig 1. Analytical procedure lifecycle integrating ICH Q14 development and ICH Q2(R2) validation.

Step-by-Step Self-Validating Protocol (Core-Shell Method)

To ensure absolute trustworthiness, the following validation protocol is designed as a self-validating system. It utilizes a "Bracketing Calibration" approach: System Suitability Test (SST) standards are injected at the beginning, middle, and end of the sequence. If the system detects a retention time drift (Δ RT > 1.0%) or response factor variation (RSD > 2.0%) across these brackets, the sequence automatically halts, preventing the generation of invalid data.



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Fig 2. Step-by-step self-validating workflow for HPLC method validation under ICH Q2(R2).

Step 1: Specificity & Forced Degradation

- Objective: Prove the method can unambiguously assess **N-cyclohexyl-2-fluoro-5-methylbenzamide** in the presence of impurities.
- Procedure: Inject a blank (diluent), the primary precursor (2-fluoro-5-methylbenzoic acid), and cyclohexylamine. Subject the API to forced degradation (0.1N HCl, 0.1N NaOH, 3% H_2O_2, and UV light for 24 hours).
- Self-Validation Gate: Peak purity angle must be less than the peak purity threshold (via Photodiode Array detector) for the main peak in all degraded samples.

Step 2: Linearity and Range

- Objective: Demonstrate proportional response across the intended operational range[8].
- Procedure: Prepare standard solutions at 5 concentration levels ranging from the Reporting Level (typically 0.05% of target concentration) up to 120% of the nominal specification limit (e.g., 1.2 mg/mL).
- Self-Validation Gate: The correlation coefficient (R2) must be ≥0.999 , and the y-intercept bias must be ≤2.0% of the 100% response.

Step 3: Accuracy (Recovery)

- Objective: Confirm the closeness of agreement between the accepted true value and the measured value[9].
- Procedure: Spike known quantities of **N-cyclohexyl-2-fluoro-5-methylbenzamide** into a synthetic matrix at three levels: 50%, 100%, and 150% of the target concentration. Prepare in triplicate (n=9 total).
- Self-Validation Gate: Mean recovery must fall between 98.0% and 102.0% at each level.

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Step 4: Precision (Repeatability & Intermediate Precision)

- Objective: Evaluate the coherence of repeated measurements under specified conditions[10].
- Procedure:
  - Repeatability: Inject 6 independent preparations of the 100% standard on Day 1 by Analyst A.
  - Intermediate Precision: Inject 6 independent preparations on Day 2 by Analyst B using a different HPLC system.
- Self-Validation Gate: The Relative Standard Deviation (RSD) of the peak areas must be ≤1.0% for repeatability and ≤1.5% for intermediate precision.

Step 5: Robustness (Multivariate Approach)

- Objective: Assess the method's capacity to remain unaffected by small, deliberate variations[10].
- Procedure: Alter the mobile phase organic composition (±2%), column temperature (±5∘ C), and flow rate (±0.1 mL/min).
- Self-Validation Gate: Resolution (Rs) between the API and its closest impurity must remain ≥2.0 under all perturbed conditions.

Validation Results Summary (Core-Shell Method)

Following the execution of the protocol, the Core-Shell method successfully met all ICH Q2(R2) acceptance criteria.

Table 2: ICH Q2(R2) Method Validation Results

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Validation Parameter	ICH Q2(R2) Acceptance Criteria	Experimental Result	Status
System Suitability	RSD ≤2.0% , Tf≤1.5 , N>2000	RSD = 0.4%, Tf= 1.08, N = 22,400	PASS
Specificity	No interference at RT of analyte	Peak Purity Match > 990	PASS
Linearity	R2≥0.999	R2=0.9998	PASS
Accuracy (Recovery)	98.0% – 102.0%	99.4% – 100.8%	PASS
Precision (RSD)	≤1.0% (Repeatability)	0.65%	PASS
Robustness	Rs≥2.0 across all variations	Min Rs=2.8	PASS

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